

4-Butylphenol-d5: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B1380642

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Disclaimer: This document has been compiled to provide a comprehensive material safety data sheet (MSDS) for **4-Butylphenol-d5**. Due to the limited availability of specific safety and toxicological data for the deuterated form (CAS: 1219795-04-6), this guide primarily utilizes data from its non-deuterated analog, 4-Butylphenol (also known as 4-n-Butylphenol, CAS: 1638-22-8) and its isomer 4-tert-Butylphenol (CAS: 98-54-4). It is crucial to handle **4-Butylphenol-d5** with the same precautions as its non-deuterated counterpart. **4-Butylphenol-d5** is the deuterium-labeled version of 4-Butylphenol and is primarily used in research, particularly in pharmacokinetic and metabolic studies.^[1]

Section 1: Chemical and Physical Properties

This section summarizes the key physical and chemical properties of 4-Butylphenol. These values provide essential information for safe handling, storage, and experimental design.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ D ₅ O	[1]
Molecular Weight	155.26 g/mol	Calculated
Boiling Point	237-239 °C at 760 mmHg	[2]
Melting Point	98-99 °C	[2]
Flash Point	113-115 °C	[2]
Density	1.0 ± 0.1 g/cm ³	
Vapor Pressure	0.0 ± 0.5 mmHg at 25°C	
Water Solubility	580 - 607.2 mg/L at 25°C	
LogP (Octanol/Water Partition Coefficient)	3.54	
pKa	10.16 at 25°C	

Section 2: Toxicological Data

The following table outlines the available toxicological data for 4-Butylphenol. This information is critical for assessing potential health hazards and implementing appropriate safety measures.

Toxicity Metric	Value	Species	Route	Reference
LD50 (Acute Oral)	2951 - 3250 mg/kg	Rat	Oral	
LD50 (Acute Dermal)	2288 - 2520 mg/kg	Rabbit	Dermal	
EC50 (Daphnia magna, 48h)	4.8 mg/L	Water flea	Aquatic	
ErC50 (Algae, 72h)	14 mg/L	Pseudokirchnerie lla subcapitata	Aquatic	

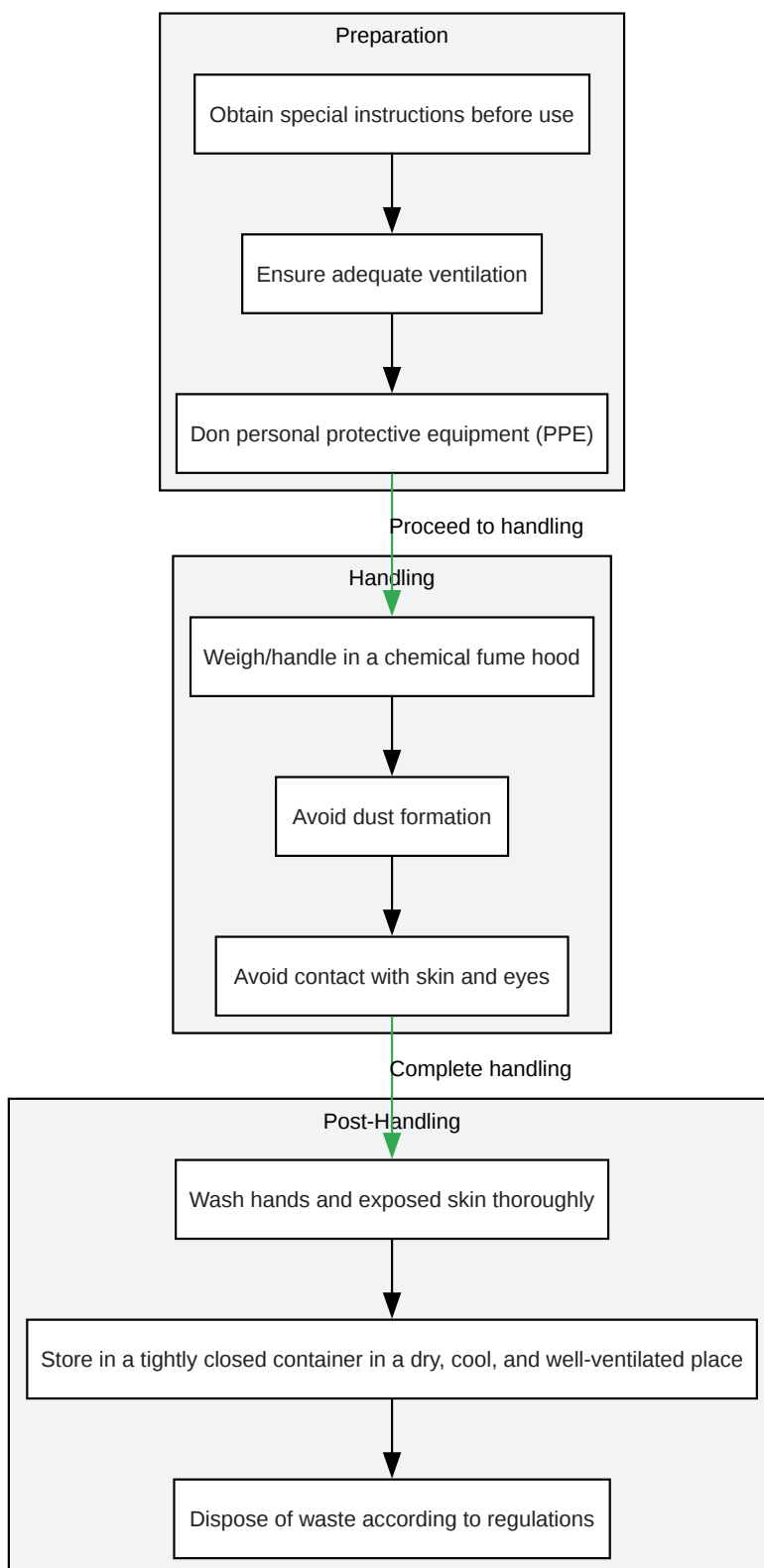
Health Hazard Information:

- Skin: Causes skin irritation. May be absorbed through the skin.
- Eyes: Causes serious eye damage.
- Inhalation: May cause respiratory tract irritation.
- Ingestion: May cause gastrointestinal tract irritation with symptoms like nausea, vomiting, and diarrhea.
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.

Section 3: Experimental Protocols

Handling and Personal Protective Equipment (PPE)

Proper handling procedures are paramount to ensure laboratory safety. The following workflow outlines the recommended steps for handling **4-Butylphenol-d5**.



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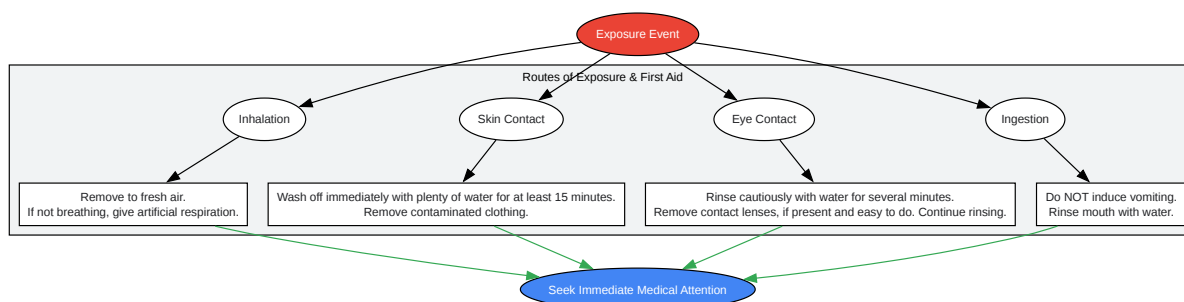
Caption: Recommended workflow for handling **4-Butylphenol-d5**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. If dust is generated, use a particle filter respirator.

First-Aid Measures

In case of exposure, immediate and appropriate first aid is crucial.



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Caption: First-aid procedures for exposure to **4-Butylphenol-d5**.

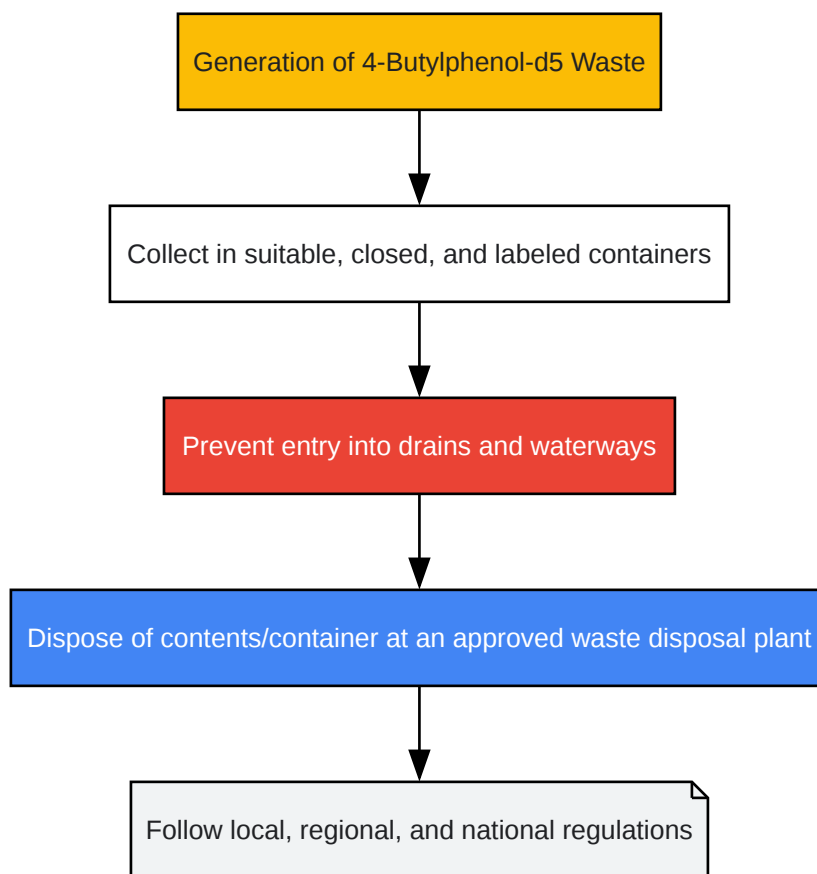
Specific First-Aid Instructions:

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a physician immediately.

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Call a physician immediately.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.
- Ingestion: Do NOT induce vomiting. Rinse mouth. Call a physician immediately.

Section 4: Environmental Hazards and Disposal

4-Butylphenol is classified as toxic to aquatic life with long-lasting effects. Therefore, proper disposal is essential to prevent environmental contamination.



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References

- 1. 4-Butylphenol-d5 | CAS#:1219795-04-6 | Chemsrsc [chemsrc.com]
- 2. scent.vn [scent.vn]
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